

(Rac)-CP-601927 Hydrochloride: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: (Rac)-CP-601927 hydrochloride

Cat. No.: B10828111

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(Rac)-CP-601927 hydrochloride is a racemic mixture containing the active enantiomer CP-601927, a potent and selective partial agonist of the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR).^{[1][2]} This compound has garnered interest within the research community for its potential therapeutic applications, particularly in the realm of neuropsychiatric disorders, owing to its modulatory effects on the cholinergic system. This technical guide provides a comprehensive overview of **(Rac)-CP-601927 hydrochloride**, including its mechanism of action, key quantitative data, and relevant experimental methodologies.

Core Compound Characteristics

Characteristic	Value	Reference
Compound Type	Racemic mixture	^[1]
Active Enantiomer	CP-601927	^[1]
CAS Number	230615-01-7	
Mechanism of Action	$\alpha 4\beta 2$ nicotinic acetylcholine receptor partial agonist	^{[1][2]}
Therapeutic Potential	Antidepressant	^{[1][3]}

Quantitative Data Summary

The following tables summarize the key in vitro binding affinities and in vivo study parameters for the active enantiomer, CP-601927.

In Vitro Binding Affinity

Receptor Subtype	Ki (nM)	Reference
$\alpha 4\beta 2$ nAChR	1.2	[1]
$\alpha 3\beta 4$ nAChR	102	[1]

In Vivo Antidepressant-Like Efficacy (Forced Swim Test in Mice)

Dose (mg/kg, i.p.)	Effect	Reference
0.25	Significant reduction in immobility time	[3]
0.75	Significant reduction in immobility time	[3]
1.0	Significant reduction in immobility time	[3]
1.5	Significant reduction in immobility time	[3]

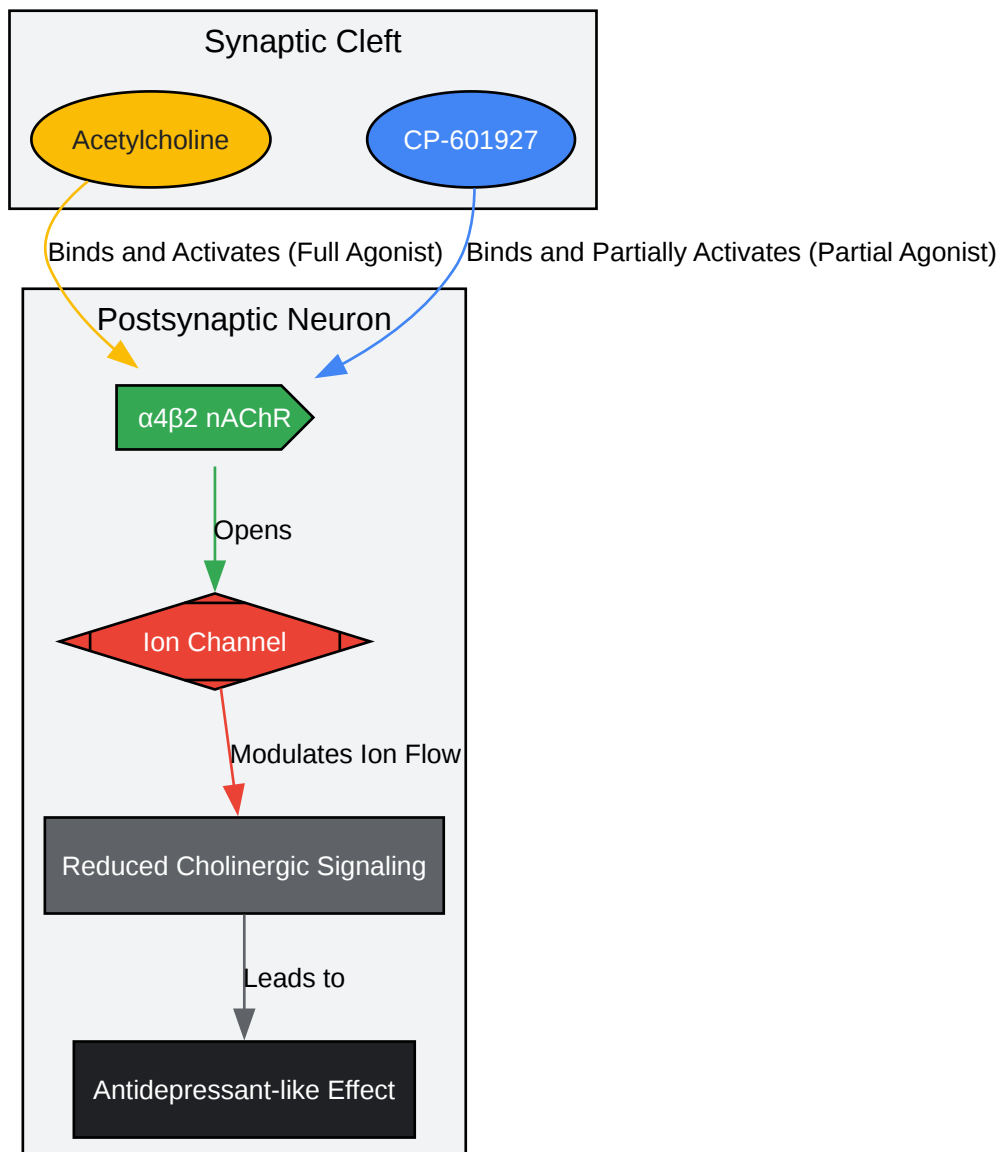
Juvenile Rat Toxicity Study

Dose (mg/kg, oral gavage)	Observed Effects	Reference
0.3	No significant effects	[2]
1.0	No significant effects	[2]
3.0	Death in 2 male rats, transient reduction in body weight, decreased motor activity in females	[2]

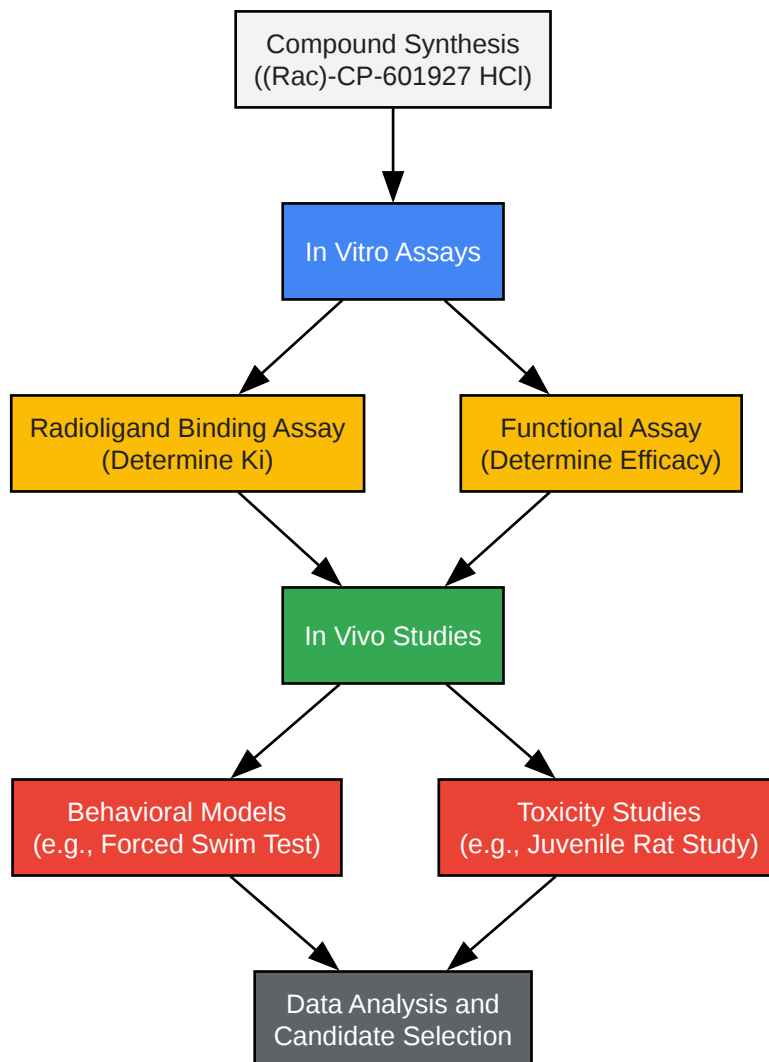
Mechanism of Action and Signaling Pathway

(Rac)-CP-601927 hydrochloride, through its active enantiomer CP-601927, acts as a partial agonist at $\alpha 4\beta 2$ nAChRs. These receptors are ligand-gated ion channels widely expressed in the central nervous system and are implicated in the regulation of various neurotransmitter systems. The "cholinergic hypothesis of depression" suggests that a hyperactive cholinergic system may contribute to depressive symptoms.^[4] By acting as a partial agonist, CP-601927 can modulate cholinergic activity. In the presence of the endogenous agonist acetylcholine, a partial agonist will compete for the same binding site but elicit a smaller response, effectively reducing the overall cholinergic signaling. This reduction in cholinergic supersensitivity is believed to be a key mechanism for its antidepressant-like effects.^[4]

Mechanism of Action of CP-601927



General Experimental Workflow



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